

Physical and chemical properties of 3,6-Dichlorotrimellitic anhydride

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Compound of Interest

Compound Name: 3,6-Dichlorotrimellitic acid

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In-Depth Technical Guide to 3,6-Dichlorotrimellitic Anhydride

For Researchers, Scientists, and Drug Development Professionals

Abstract

3,6-Dichlorotrimellitic anhydride is a chlorinated aromatic anhydride that serves as a pivotal precursor in the synthesis of various functional molecules. Its primary application lies in the production of dichlorinated fluorescein and rhodamine dyes, such as TET and HEX, which are extensively used for labeling oligonucleotides in DNA sequencing and quantitative PCR (qPCR) applications.^{[1][2]} This guide provides a comprehensive overview of the physical and chemical properties of 3,6-dichlorotrimellitic anhydride, its synthesis, and its applications in research and development.

Chemical and Physical Properties

3,6-Dichlorotrimellitic anhydride is a solid, off-white to light brown compound.^[3] Due to its reactive nature, it should be stored at 4°C under sealed conditions, away from moisture and light to prevent hydrolysis.^[3] For long-term storage in solvent, it is recommended to keep it at -80°C for up to six months or -20°C for one month.^[3]

Quantitative Data

A summary of the key physical and chemical properties of 3,6-Dichlorotrimellitic anhydride is presented in Table 1.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₂ Cl ₂ O ₅	[4][5]
Molecular Weight	261.01 g/mol	[4][5]
CAS Number	81742-10-1	[5]
Appearance	Off-white to light brown solid	[3]
Solubility	DMSO: 100 mg/mL (383.11 mM)	[3]
Storage Temperature	4°C (short-term), -20°C to -80°C (in solvent, long-term)	[3]

Note: Experimental values for melting point and boiling point are not readily available in the reviewed literature.

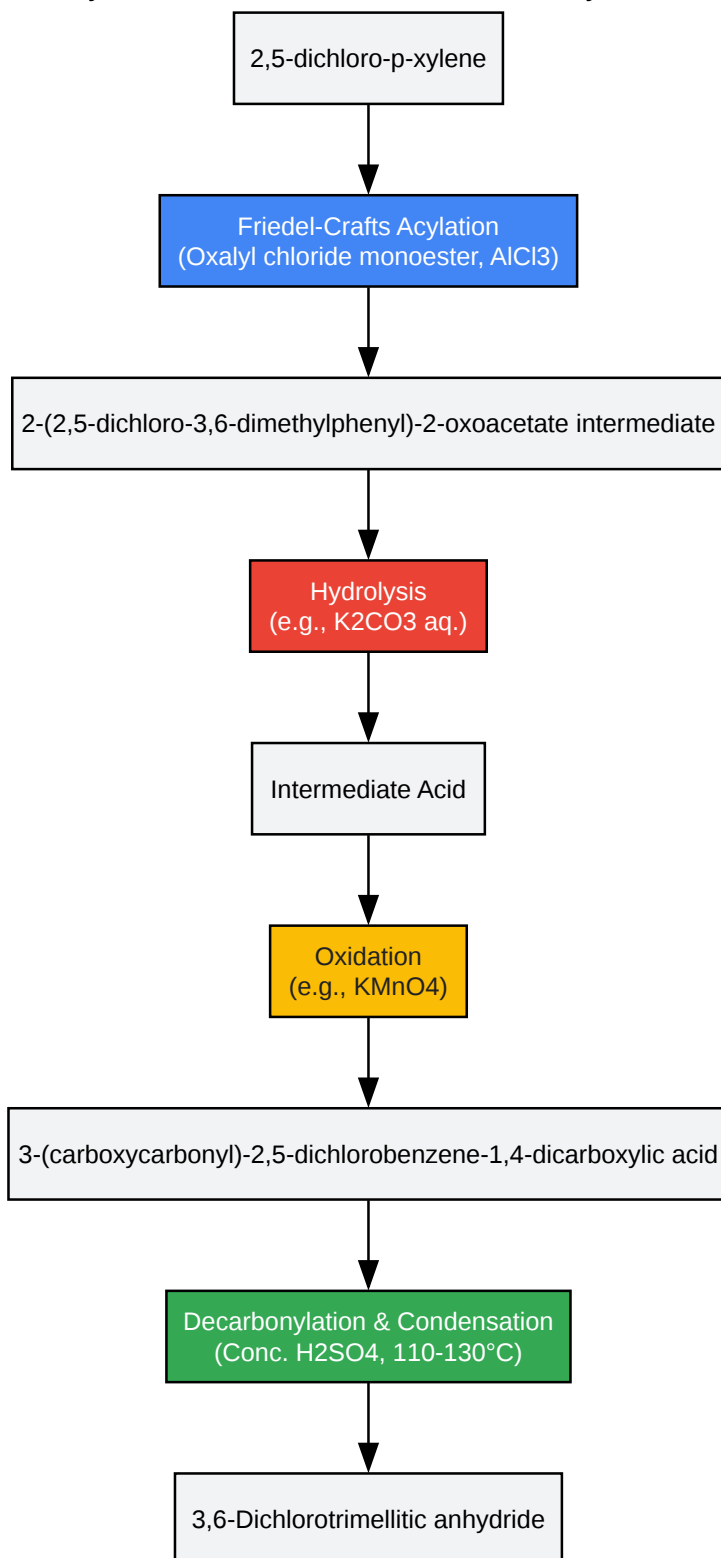
Synthesis and Experimental Protocols

The synthesis of 3,6-dichlorotrimellitic anhydride typically involves a multi-step process starting from 2,5-dichloro-p-xylene. A patented method outlines a feasible reaction pathway.[3]

Synthesis Workflow

A general workflow for the synthesis of 3,6-dichlorotrimellitic anhydride is depicted in the following diagram.

Synthesis of 3,6-Dichlorotrimellitic Anhydride

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Caption: Synthetic pathway for 3,6-Dichlorotrimellitic anhydride.

Experimental Protocol: Synthesis

The following is a generalized experimental protocol based on the patented synthesis method.
[\[3\]](#)

- **Friedel-Crafts Acylation:** 2,5-dichloro-p-xylene is reacted with an oxalyl chloride monoester in the presence of a Lewis acid catalyst such as aluminum trichloride.
- **Hydrolysis:** The resulting acetate intermediate is hydrolyzed, for instance, using an aqueous solution of potassium carbonate.
- **Oxidation:** The hydrolyzed intermediate is then oxidized using a strong oxidizing agent like potassium permanganate.
- **Decarbonylation and Condensation:** The resulting dicarboxylic acid undergoes decarbonylation and condensation in concentrated sulfuric acid at a temperature of 110-130°C to yield the final product, 3,6-dichlorotrimellitic anhydride.

Reactivity and Chemical Behavior

As a dicarboxylic anhydride, 3,6-dichlorotrimellitic anhydride is a reactive compound.[\[5\]](#) The anhydride ring is susceptible to nucleophilic attack, particularly by amines, alcohols, and water. This reactivity is fundamental to its use in the synthesis of fluorescent dyes and polymers, where it forms stable amide or ester linkages.

Spectroscopic Data

While complete, experimentally-derived spectra are not widely published, some spectroscopic information is available.

- **^1H NMR:** A patent reports a proton NMR signal at δ 8.36 (singlet, 1H) in acetone- d_6 .[\[3\]](#)

Applications in Research and Drug Development

The primary significance of 3,6-dichlorotrimellitic anhydride in the life sciences is its role as a key intermediate in the synthesis of fluorescent probes.[\[1\]](#)[\[2\]](#)

Precursor to Fluorescent Dyes

3,6-Dichlorotrimellitic anhydride is the starting material for producing tetrachlorofluorescein (TET) and hexachlorofluorescein (HEX).[1][2] These dyes are widely employed in molecular biology for:

- DNA Sequencing: Labeling of oligonucleotides.[3]
- Quantitative PCR (qPCR): As reporter dyes in multiplex assays.[2]
- Fluorescence in situ Hybridization (FISH)[2]
- Fluorescence Resonance Energy Transfer (FRET)[2]

The use of these fluorescent dyes is crucial in drug discovery and diagnostics for studying drug-transporter interactions and in high-throughput screening assays.[6]

Polymer Synthesis

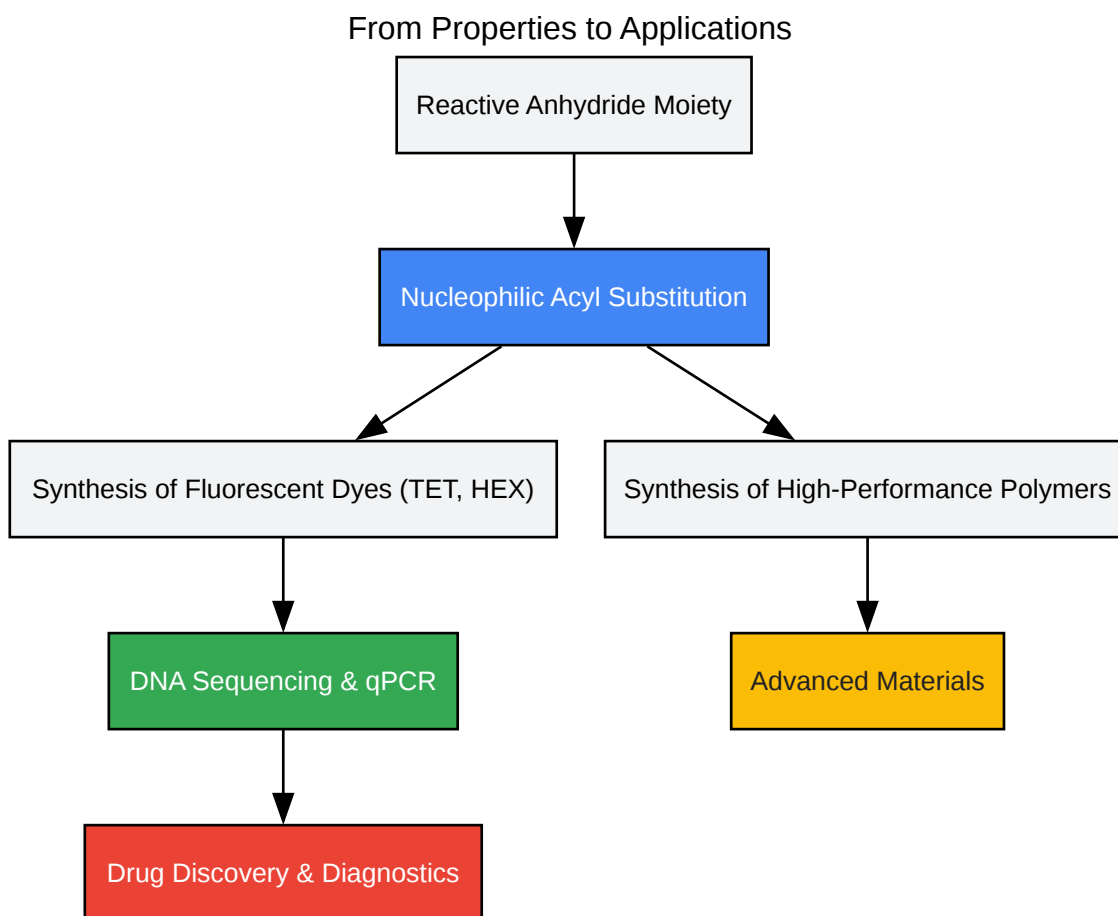
This compound is also utilized in the synthesis of high-performance polymers, such as polyimides. These polymers are known for their thermal stability, mechanical strength, and chemical resistance, making them valuable in various industrial applications.

Safety and Handling

3,6-Dichlorotrimellitic anhydride is classified as harmful if swallowed, causes skin irritation, causes serious eye irritation, and may cause respiratory irritation.[4] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated area or a chemical fume hood.

Logical Relationships in Application

The following diagram illustrates the logical flow from the properties of 3,6-dichlorotrimellitic anhydride to its end-use applications.



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Caption: Application workflow of 3,6-Dichlorotrimellitic anhydride.

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References

- 1. tcichemicals.com [tcichemicals.com]
- 2. idtdna.com [idtdna.com]
- 3. CN116606271B - A kind of synthesis method of 3,6-dichlorotrimellitic anhydride - Google Patents [patents.google.com]

- 4. 3,6-Dichlorotrimellitic anhydride | C₉H₂Cl₂O₅ | CID 15883776 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 3,6-Dichloro trimellitic anhydride | 81742-10-1 | FD76933 [biosynth.com]
- 6. From dyes to drugs: The historical impact and future potential of dyes in drug discovery - PubMed [pubmed.ncbi.nlm.nih.gov]
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